

In-Depth Technical Guide to the Safety Data for Dimethyl Selenoxide

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Compound of Interest

Compound Name: *Dimethyl selenoxide*

Cat. No.: *B1214664*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **Dimethyl selenoxide** (CAS No. 4371-90-8). The information is compiled from various safety data sheets and scientific sources to ensure a thorough understanding for professionals handling this compound.

Chemical and Physical Properties

The following table summarizes the key chemical and physical properties of **Dimethyl selenoxide**.

Property	Value	Reference(s)
Molecular Formula	C ₂ H ₆ OSe	[1]
Molecular Weight	125.04 g/mol	[1]
CAS Number	4371-90-8	[1]
Appearance	Colorless needles	[2]
Melting Point	94 °C	[2]
Solubility	Soluble in water, ethanol, acetone, chloroform. Decomposes in ether, acetonitrile, THF, and CS ₂ .	[2]
Odor	Reactions can produce volatile organoselenium derivatives with a highly unpleasant, garlic-like odor.	[2]
Hygroscopicity	Hygroscopic	[2]

Hazard Identification and Classification

Dimethyl selenoxide is classified as a hazardous substance. The following table details its classification according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed
Acute Toxicity, Inhalation	3	H331: Toxic if inhaled
Specific Target Organ Toxicity, Repeated Exposure	2	H373: May cause damage to organs through prolonged or repeated exposure
Hazardous to the Aquatic Environment, Long-Term	1	H410: Very toxic to aquatic life with long lasting effects

Source: PubChem[1]

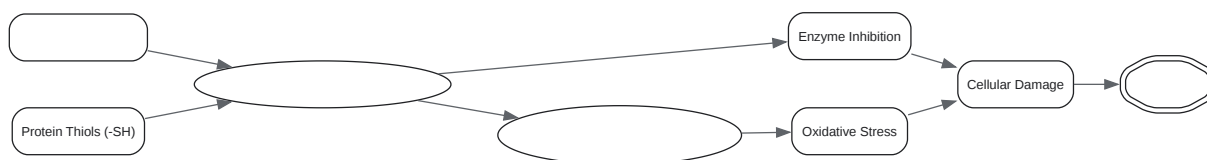
Toxicological Information

Detailed toxicological studies specifically for **Dimethyl selenoxide** are not readily available in the public domain. However, data for the related compound, Dimethyl selenide, and general information on organoselenium compounds provide insight into its potential toxicity.

Toxicity Endpoint	Species	Route of Administration	Value	Compound	Reference(s)
Median Lethal Dose (LD ₅₀)	Mouse	Intraperitoneal	1.8 g/kg (1.3 g Se/kg) of body weight	Dimethyl selenide	[3]
Median Lethal Dose (LD ₅₀)	Rat	Intraperitoneal	2.2 g/kg (1.6 g Se/kg) of body weight	Dimethyl selenide	[3]

Mechanism of Toxicity

The toxicity of organoselenium compounds, including **Dimethyl selenoxide**, is believed to be linked to their interaction with endogenous thiols and the induction of oxidative stress.[4][5] The selenium atom can interact with sulfhydryl groups (-SH) in proteins and other molecules, potentially leading to enzyme inhibition and disruption of cellular functions. This interaction can also lead to the generation of reactive oxygen species (ROS), resulting in oxidative damage to cells and tissues.[6]



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Proposed mechanism of **Dimethyl selenoxide** toxicity.

Experimental Protocols

Specific experimental protocols for the toxicological assessment of **Dimethyl selenoxide** are not available in publicly accessible literature. However, standardized guidelines from organizations such as the Organisation for Economic Co-operation and Development (OECD) are typically followed for such studies.

For instance, an acute oral toxicity study would generally be conducted in accordance with OECD Test Guideline 420 (Acute Oral Toxicity - Fixed Dose Procedure), 423 (Acute Oral Toxicity - Acute Toxic Class Method), or 425 (Acute Oral Toxicity: Up-and-Down Procedure).^[7] A generalized protocol for such a study would involve:

- **Test Animals:** Typically, a small number of rats or mice of a specific strain are used.
- **Acclimatization:** Animals are acclimatized to the laboratory conditions for at least five days before the study.
- **Dose Administration:** A single dose of the test substance is administered by gavage. The volume administered is usually kept low.
- **Observation Period:** Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for a period of 14 days.
- **Necropsy:** At the end of the observation period, all surviving animals are euthanized and a gross necropsy is performed.
- **Data Analysis:** The LD₅₀ (the dose that is lethal to 50% of the test animals) is calculated, and signs of toxicity are recorded.

Similarly, inhalation toxicity studies would follow guidelines like OECD Test Guideline 403 (Acute Inhalation Toxicity), and dermal toxicity studies would adhere to OECD Test Guideline 402 (Acute Dermal Toxicity).

Safety and Handling

Personal Protective Equipment (PPE)

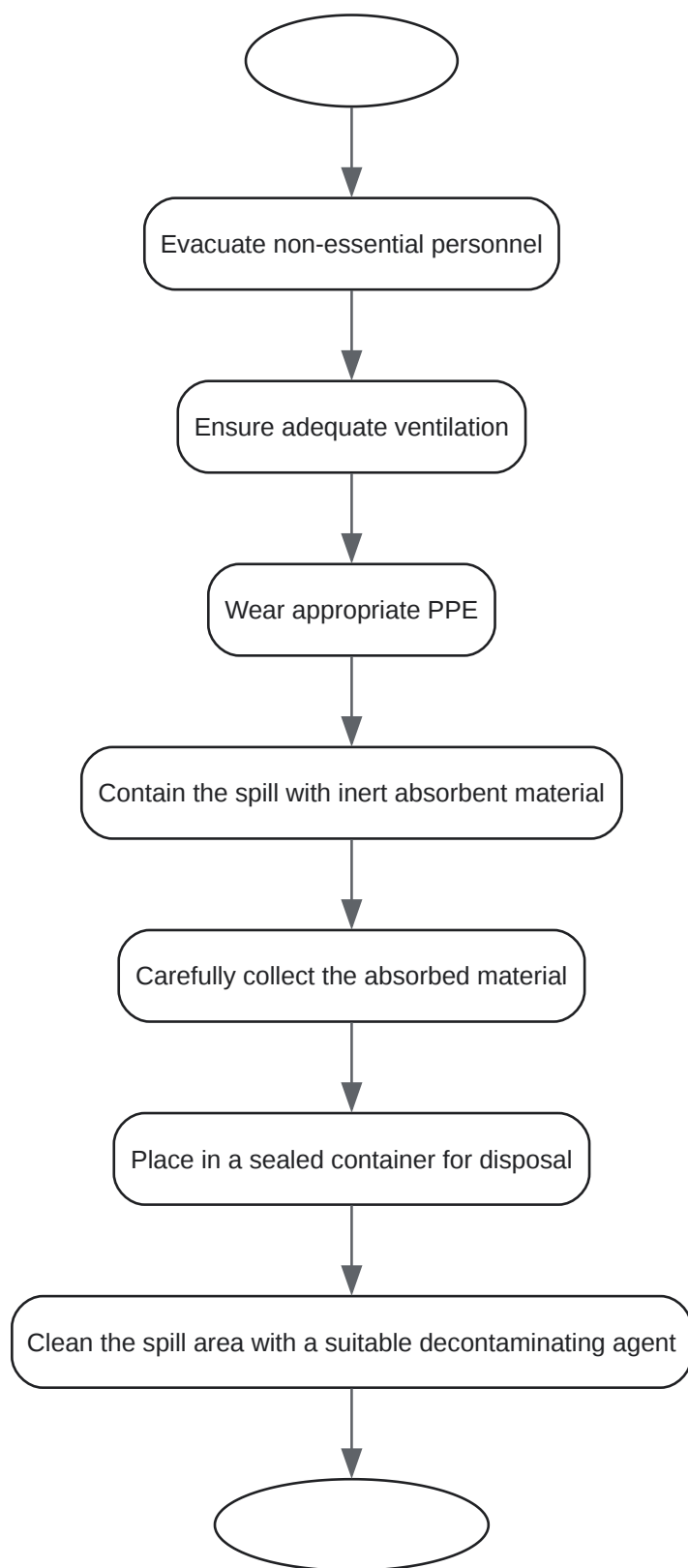
- **Eye/Face Protection:** Wear chemical safety goggles and a face shield.
- **Skin Protection:** Wear protective gloves and a lab coat.
- **Respiratory Protection:** Use a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates if ventilation is inadequate.

First Aid Measures

- **Inhalation:** Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.
- **Skin Contact:** Immediately wash off with soap and plenty of water. Consult a physician.
- **Eye Contact:** Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- **Ingestion:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Accidental Release Measures

In the event of a spill, follow a structured procedure to ensure safety and minimize environmental contamination.



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Logical workflow for handling a **Dimethyl selenoxide** spill.

Storage and Disposal

- **Storage:** Store in a cool, dry, and well-ventilated place. Keep the container tightly closed. It is hygroscopic and should be protected from moisture.
- **Disposal:** Dispose of waste material in accordance with local, state, and federal regulations. Do not allow it to enter drains or waterways.

Conclusion

Dimethyl selenoxide is a valuable reagent for researchers, but it poses significant health and environmental hazards. A thorough understanding of its properties, potential toxicity, and proper handling procedures is crucial for its safe use in a laboratory or industrial setting. This guide provides a comprehensive summary of the available safety data to assist professionals in implementing appropriate safety protocols.

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[<https://www.benchchem.com/product/b1214664#safety-data-sheet-sds-information-for-dimethyl-selenoxide>]

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